

Safety and hazards of (3-Carbamoyl-4-chlorophenyl)boronic acid

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Compound of Interest

Compound Name: (3-Carbamoyl-4-chlorophenyl)boronic acid

Cat. No.: B1418709

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An In-depth Technical Guide to the Safety and Hazards of (3-Carbamoyl-4-chlorophenyl)boronic acid

This guide provides a comprehensive overview of the known and extrapolated safety and hazard information for **(3-Carbamoyl-4-chlorophenyl)boronic acid** (CAS No. 871332-67-1). Designed for researchers, scientists, and drug development professionals, this document synthesizes data from safety data sheets of structurally similar compounds, general chemical safety principles, and the role of boronic acids in modern research. The objective is to foster a culture of safety and informed risk assessment when handling this and related chemical entities.

Introduction and Scientific Context

(3-Carbamoyl-4-chlorophenyl)boronic acid belongs to the versatile class of organoboron compounds, which have become indispensable reagents in organic synthesis and medicinal chemistry.[1][2] Boronic acids are widely recognized for their role in Suzuki-Miyaura cross-coupling reactions and as key pharmacophores in drug design, interacting with biological targets through their unique electronic properties.[3][4] The presence of the boronic acid moiety allows for potential covalent interactions with proteins, a feature exploited in drugs like the proteasome inhibitor Bortezomib.[1] The specific compound, with its chloro and carbamoyl substitutions, is likely utilized as a building block in the synthesis of complex molecules for drug discovery programs.[5] Given that the toxicological properties of many novel research

chemicals are not thoroughly investigated, a cautious and proactive approach to safety, grounded in data from analogous structures, is paramount.^[6]

Compound Identification and Properties

While specific experimental data for **(3-Carbamoyl-4-chlorophenyl)boronic acid** is scarce, its properties can be estimated based on its structure and data from close analogs.

| Property | Data / Information | Source |
|-------------------|---|--------|
| Chemical Name | (3-Carbamoyl-4-chlorophenyl)boronic acid | - |
| Synonyms | 2-Chloro-5-(dihydroxyboranyl)benzamide | - |
| CAS Number | 871332-67-1 | [5] |
| Molecular Formula | C ₇ H ₇ BClNO ₃ | [5][6] |
| Molecular Weight | 199.40 g/mol | [6] |
| Appearance | Assumed to be a white to off-white powder or crystalline solid | [7] |
| Stability | Stable under recommended storage conditions (cool, dry, inert atmosphere). ^{[6][7]} | - |
| Reactivity | Incompatible with strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides. ^{[6][7][8]} Avoid moisture. ^[6] | - |

Hazard Identification and Classification

Direct GHS classification for this specific CAS number is not widely published. Therefore, the classification is extrapolated from closely related analogs, such as other chloro- and

carbamoyl-substituted phenylboronic acids.[6][9][10][11]

Anticipated GHS Classification:

- Pictograms:
 - GHS07 (Exclamation Mark)
- Signal Word:Warning[7][9][12][13]
- Hazard Statements:
 - H315: Causes skin irritation.[9][12][13]
 - H319: Causes serious eye irritation.[9][12][13]
 - H335: May cause respiratory irritation.[6][10][12]
- Precautionary Statements (selected):
 - P261: Avoid breathing dust.[12]
 - P280: Wear protective gloves/eye protection/face protection.[9][12][13]
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[9][12][13]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[12][13]

Toxicological Profile (Based on Analogs)

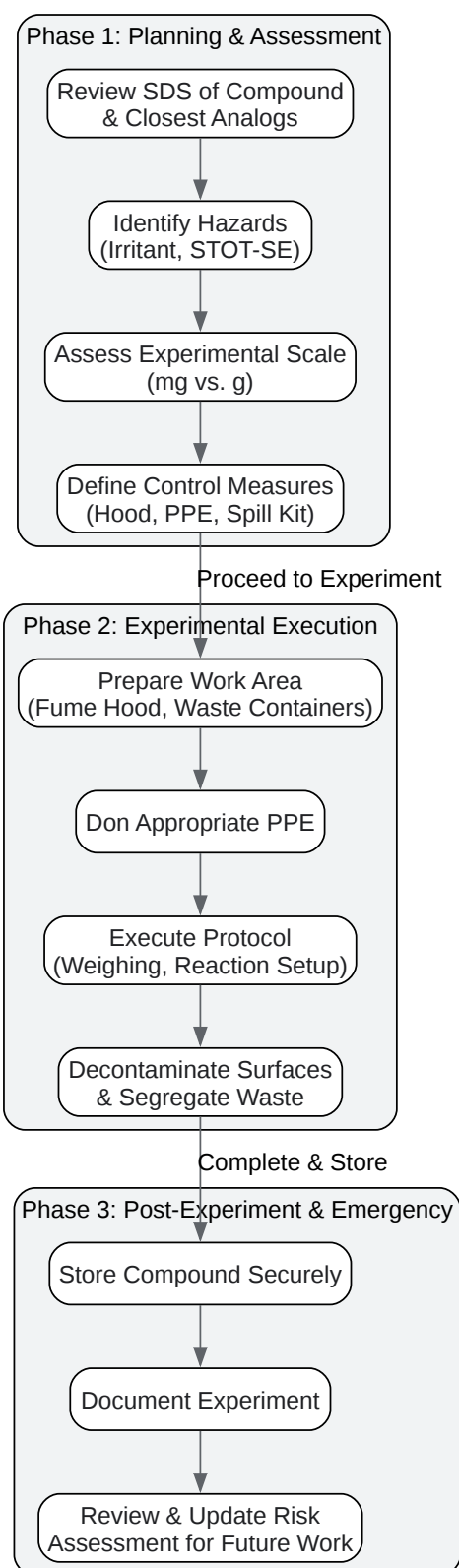
A comprehensive toxicological investigation for **(3-Carbamoyl-4-chlorophenyl)boronic acid** has not been published.[6] The following insights are derived from data on related phenylboronic acids.

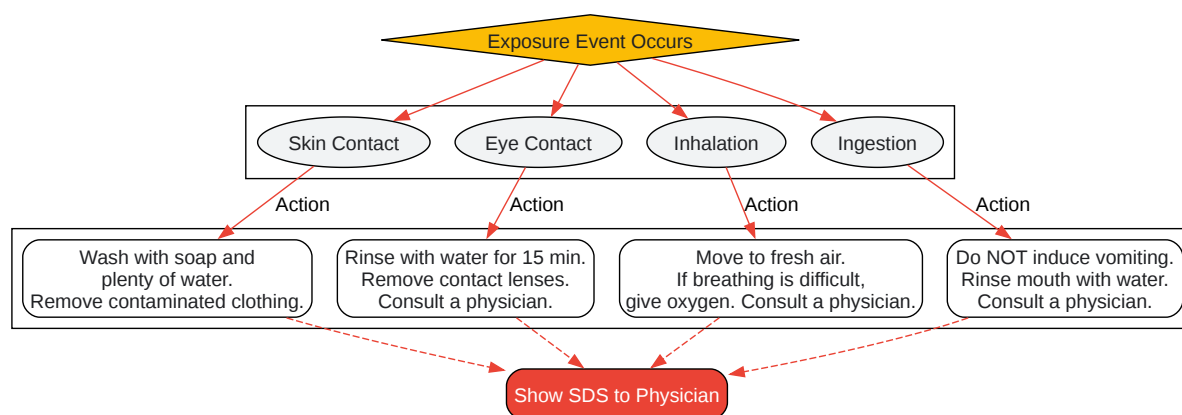
- Acute Toxicity: May be harmful if swallowed, in contact with skin, or if inhaled.[10] Oral toxicity is a known hazard for some boronic acids.[14]

- Skin Corrosion/Irritation: Expected to be a skin irritant.[7][9][13] Prolonged contact may cause redness and discomfort.
- Serious Eye Damage/Irritation: Causes serious eye irritation.[7][9][10][13] Direct contact with the powder can lead to redness, tearing, and pain.
- Respiratory Irritation: Inhalation of dust may cause irritation to the respiratory tract.[6][7][10]
- Germ Cell Mutagenicity: No data available, but not expected to be mutagenic based on typical boronic acid profiles.
- Carcinogenicity: No components of similar products are generally identified as probable, possible, or confirmed human carcinogens by IARC.[6]
- Reproductive Toxicity: Boric acid, the ultimate degradation product, is flagged for reproductive toxicity with chronic high-dose exposure.[15] This is a consideration for all boronic acids.

Risk Assessment and Safe Handling Workflow

A systematic approach to risk assessment is crucial before any experimental work begins. The causality behind these steps is to ensure hazards are identified and controlled before exposure can occur.





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